

An In-depth Technical Guide to the Safe Handling of Dimethyl Methylmalonate

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Compound of Interest

Compound Name: *Dimethyl methylmalonate*

Cat. No.: *B1346562*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **dimethyl methylmalonate** (CAS No. 108-59-8), a key reagent in organic synthesis, particularly in the pharmaceutical and fragrance industries. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Physicochemical and Toxicological Data

A summary of the key quantitative safety and physicochemical properties of **dimethyl methylmalonate** is presented below. This data is essential for a thorough risk assessment prior to use.

| Property | Value | Reference(s) |
|-----------------------|---|--------------|
| Molecular Formula | C ₅ H ₈ O ₄ | [1] |
| Molecular Weight | 132.11 g/mol | [2][3] |
| Appearance | Colorless liquid | [2][4] |
| Boiling Point | 180-181 °C | [2][5] |
| Melting Point | -62 °C | [2][5] |
| Flash Point | 90 °C (Combustible Liquid) | [2][6] |
| Density | 1.156 g/mL at 25 °C | [5] |
| Solubility | Slightly soluble in water; miscible with alcohol and diethyl ether. | [5] |
| GHS Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. | [1][3] |

Hazard Identification and Classification

Dimethyl methylmalonate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

- Skin Irritation: Causes skin irritation upon direct contact.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory tract irritation if vapors or mists are inhaled.[1][3]
- Flammability: It is a combustible liquid and should be kept away from open flames, hot surfaces, and other sources of ignition.[2][6]

The substance is not classified as a carcinogen, mutagen, or reproductive toxicant.[1] It is not considered to be persistent, bioaccumulative, or toxic (PBT).[3]

Personal Protective Equipment (PPE)

The following diagram outlines the minimum required PPE for the safe handling of **dimethyl methylmalonate**. The selection of specific PPE should be based on a thorough risk assessment of the intended procedure.

Figure 1: Recommended Personal Protective Equipment (PPE)

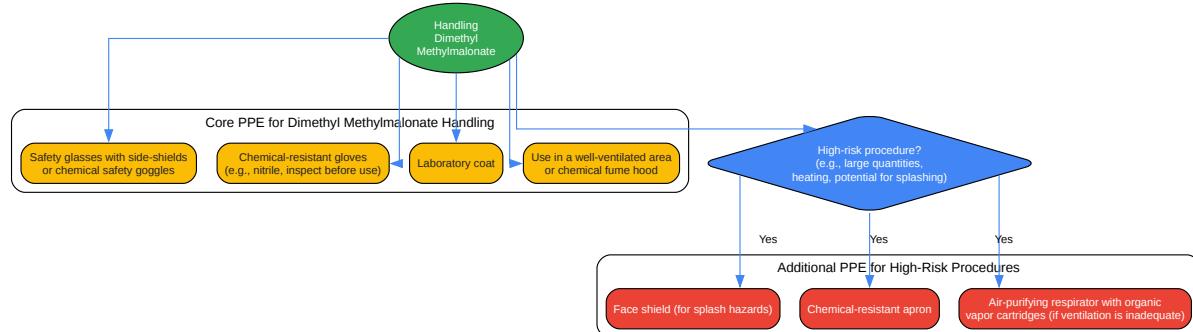


Figure 2: Dimethyl Methylmalonate Spill Cleanup Protocol

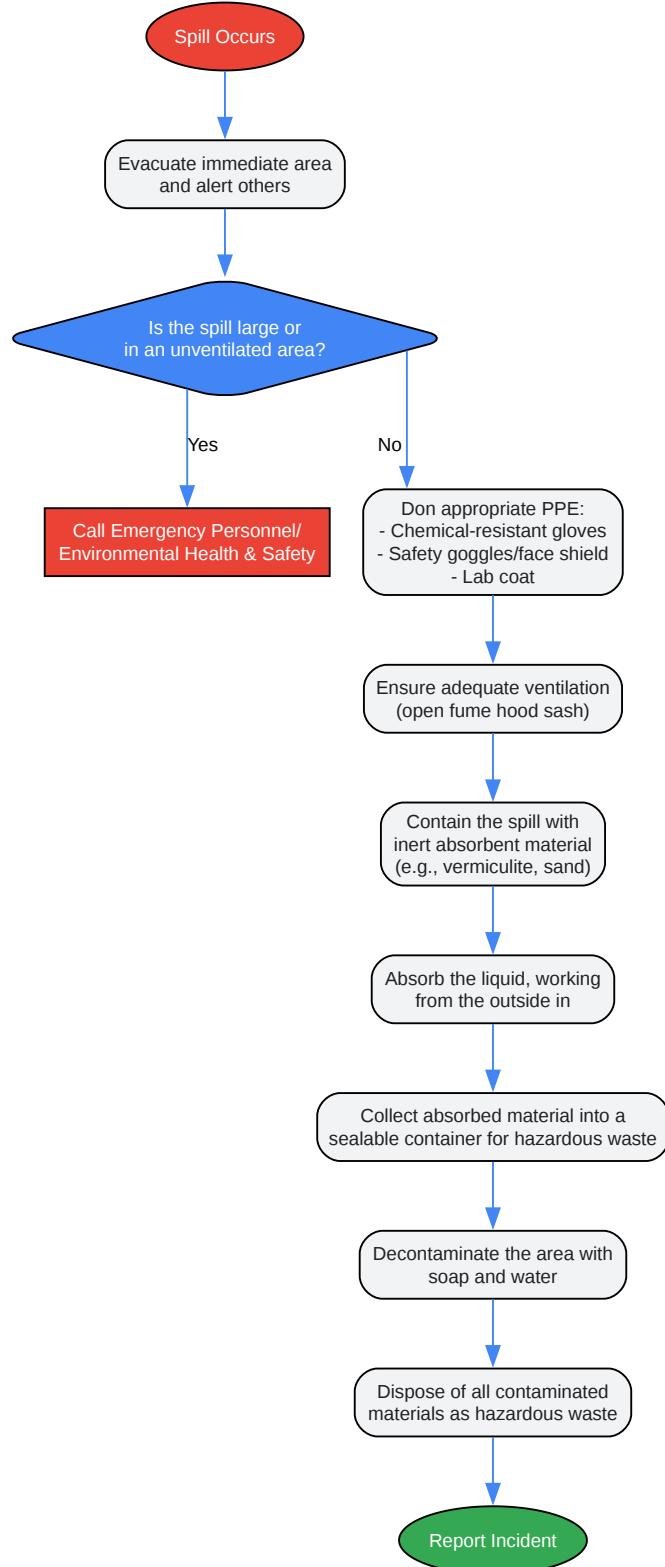
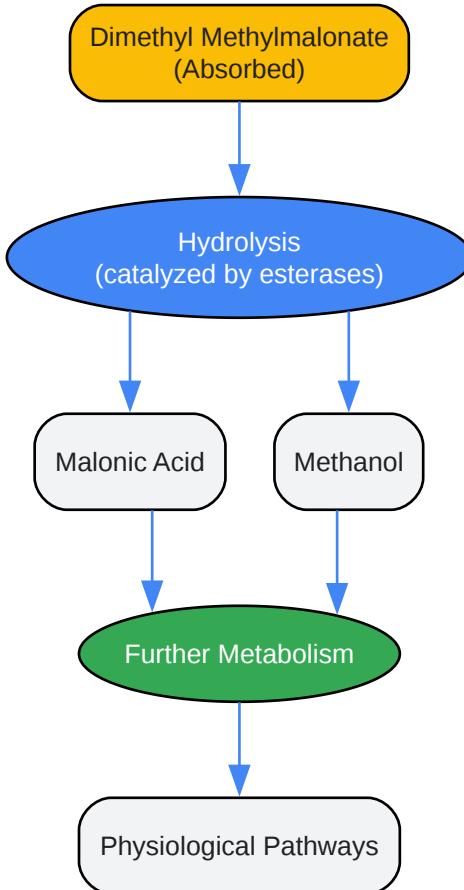


Figure 3: Metabolic Pathway of Dimethyl Methylmalonate

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